The Discovery and Isolation of 6-Aldehydoisoophiopogonone B: A Technical Guide

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Compound of Interest		
Compound Name:	6-Aldehydoisoophiopogonone B	
Cat. No.:	B15587266	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive overview of the discovery, isolation, and characterization of **6-Aldehydoisoophiopogonone B**, a homoisoflavonoid identified from the traditional Chinese medicine "Maidong" (Ophiopogon japonicus). This document details the probable methodologies for its extraction and purification and presents its key physicochemical properties.

Introduction

Ophiopogon japonicus (L.f.) Ker-Gawl., a member of the Liliaceae family, is a perennial herb with a long history of use in traditional medicine, particularly for cardiovascular and respiratory ailments.[1][2] Phytochemical investigations have revealed a rich diversity of secondary metabolites within this plant, including steroidal saponins, polysaccharides, and a unique class of compounds known as homoisoflavonoids.[2][3][4] These homoisoflavonoids have garnered significant interest for their potential pharmacological activities, including anti-inflammatory and antioxidant effects.[5][6] Among these is **6-Aldehydoisoophiopogonone B**, a compound distinguished by its aldehyde functional group.
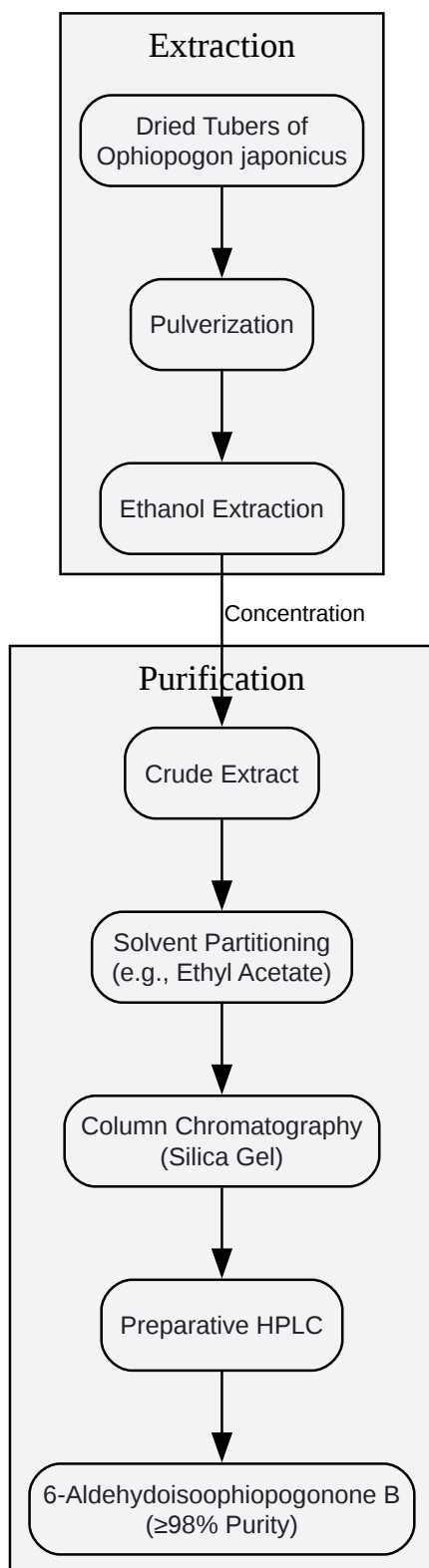
Physicochemical Properties

6-Aldehydoisoophiopogonone B is a homoisoflavonoid with the following key identifiers:
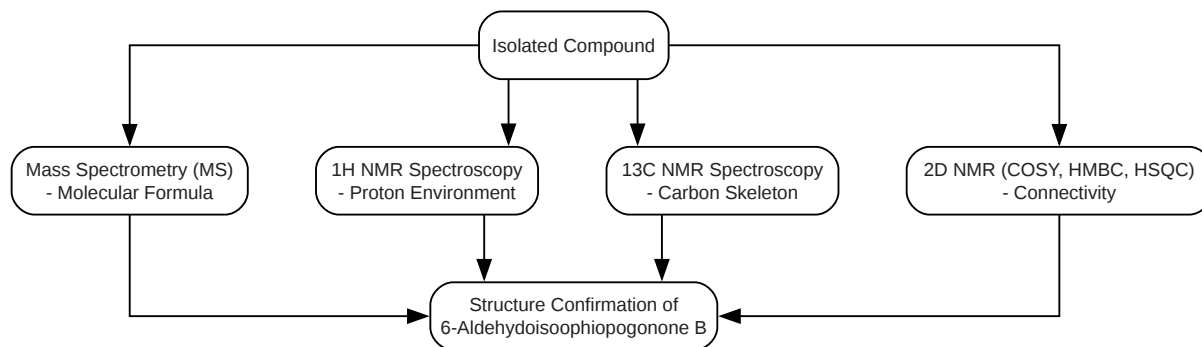
Property	Value	Reference
Chemical Name	6-aldehydo-isoophiopogonone B	[7]
Molecular Formula	C19H16O6	[7]
CAS Number	112500-89-7	[7]
Purity	HPLC ≥98%	[7]

Proposed Isolation and Purification Protocol

While a specific protocol for the isolation of **6-Aldehydoisoophiopogonone B** is not explicitly detailed in the surveyed literature, a robust methodology can be constructed based on established procedures for the separation of homoisoflavonoids from Ophiopogon japonicus. The following is a proposed experimental workflow.

Diagram: Experimental Workflow for Isolation

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Extraction

Dried Tubers of Ophiopogon japonicus

↓

Pulverization

↓

Ethanol Extraction

Concentration

Purification

Crude Extract

↓

Solvent Partitioning (e.g., Ethyl Acetate)

↓

Column Chromatography (Silica Gel)

↓

Preparative HPLC

↓

6-Aldehydoisoophiopogonone B (≥98% Purity)

Tech Support

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                          ┌─────────────────┐
                          │ Isolated Compound │
                          └─────────────────┘
        ┌───────────────────┬───────────┴───────────┬───────────────────┐
        ▼                   ▼                       ▼                   ▼
┌─────────────────┐ ┌─────────────────┐ ┌─────────────────┐ ┌───────────────────────┐
│ Mass Spectrometry (MS) │ 1H NMR Spectroscopy │ 13C NMR Spectroscopy │ 2D NMR (COSY, HMBC, HSQC) │
│ - Molecular Formula    │ - Proton Environment│ - Carbon Skeleton    │ - Connectivity            │
└─────────────────┘ └─────────────────┘ └─────────────────┘ └───────────────────────┘
        │                   │                       │                   │
        │                   ▼                       ▼                   │
        │          ┌──────────────────────────────────┐                │
        └─────────▶│ Structure Confirmation of          │◀───────────────┘
                   │ 6-Aldehydoisoophiopogonone B       │
                   └──────────────────────────────────┘
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